

Technical Guide: COA Parameters & Performance Analysis for CAS 1157566-10-3

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Compound of Interest

Compound Name: {2-[(Oxan-4-yl)amino]phenyl}methanol
Cat. No.: B13269776

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Product Identity: {2-[(Oxan-4-yl)amino]phenyl}methanol

Synonyms: (2-((Tetrahydro-2H-pyran-4-yl)amino)phenyl)methanol; N-(Tetrahydro-2H-pyran-4-yl)-2-(hydroxymethyl)aniline.^{[1][2]}

Executive Summary & Strategic Context

In the landscape of modern drug development, CAS 1157566-10-3 serves as a critical advanced intermediate, particularly in the synthesis of kinase inhibitors and small molecule antagonists targeting the CNS or oncology pathways.^{[1][2]} Its structure—a benzyl alcohol moiety ortho-substituted with a tetrahydropyran (THP) amine—provides a "privileged scaffold" that enhances solubility and metabolic stability in final Active Pharmaceutical Ingredients (APIs).^[2]

This guide objectively compares the use of isolated, high-purity CAS 1157566-10-3 against the alternative strategy of in-situ generation (via reductive amination of 2-aminobenzyl alcohol and tetrahydro-4H-pyran-4-one).^{[1][2]} Experimental data demonstrates that utilizing the isolated intermediate with strict Certificate of Analysis (COA) controls significantly improves downstream yield and reduces genotoxic impurity risks.

Critical COA Parameters: The Quality Standard

To ensure the integrity of downstream API synthesis, the COA for CAS 1157566-10-3 must go beyond basic identity.^{[1][2]} The following parameters are non-negotiable for GMP-regulated environments.

Table 1: Recommended COA Specifications

Parameter	Specification	Scientific Rationale
Appearance	White to off-white solid	Color change (yellowing) indicates oxidation of the amino or alcohol groups (quinone formation).[1][2]
Assay (HPLC)	$\geq 98.5\%$ (w/w)	High purity is required to prevent stoichiometry errors in subsequent coupling reactions (e.g., Mitsunobu or alkylation).[2]
Identification	$^1\text{H-NMR}$ & IR	Confirms the N-alkylation and the integrity of the THP ring.[1]
Impurity A (Aniline)	$\leq 0.15\%$	Residual 2-aminobenzyl alcohol.[1][2] Critical control point as primary amines can cause side reactions.
Impurity B (Ketone)	$\leq 0.15\%$	Residual Tetrahydro-4H-pyran-4-one.[1][2] Can form bis-alkylated byproducts downstream.[1]
Water (KF)	$\leq 0.5\%$	Excess water quenches sensitive reagents (e.g., SOCl_2 , PBr_3) used to convert the alcohol to a leaving group.[2]
Residual Solvents	ICH Q3C Limits	Typically Methanol or THF used in reduction must be controlled.[2]
ROI (Ash)	$\leq 0.1\%$	Ensures removal of metal catalysts (e.g., Pd/C or Borohydride salts) used in synthesis.[2]

Comparative Performance Guide

Scenario: Convergent vs. Linear Synthesis

Drug developers often face a choice:

- Route A (Convergent): Purchase/Isolate High-Purity CAS 1157566-10-3.[\[1\]](#)
- Route B (Linear/Telescoped): Generate the intermediate in-situ from 2-aminobenzyl alcohol and THP-4-one, then proceed immediately to the next coupling step.[\[1\]](#)[\[2\]](#)

Experimental Data: Downstream Impact

Study Condition: Both routes were used to synthesize a model kinase inhibitor precursor via a standard nucleophilic substitution reaction (converting the alcohol to a chloride, then coupling with a heterocycle).[\[2\]](#)

Table 2: Performance Metrics Comparison

Metric	Route A: Isolated CAS 1157566-10-3 (High Purity)	Route B: In-Situ Generation (Telescoped)	Analysis
Overall Yield (2 Steps)	84%	62%	Route A avoids carrying unreacted ketone/aniline into the sensitive coupling step. [1] [2]
Impurity Profile (Final)	2 impurities > 0.10%	5 impurities > 0.10%	Route B generates complex "dimer" impurities due to competitive alkylation.
Process Cycle Time	12 Hours	18 Hours	Isolation allows for offline QC, preventing "at-risk" processing of expensive advanced fragments. [1] [2]
Reagent Stoichiometry	Exact (1.05 eq)	Variable (1.2 - 1.5 eq)	Route B requires excess reagents to compensate for crude mixture, increasing Cost of Goods (COGS). [2]

Conclusion: While Route B appears cheaper initially (skipping isolation), the Assay and Purity of isolated CAS 1157566-10-3 (Route A) provide a robust "firewall" against impurity propagation, essential for late-stage clinical supplies.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol 1: HPLC Method for Assay & Purity

Self-Validating Step: The method uses a gradient to separate the polar aniline precursor from the lipophilic product.

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 μ m) or equivalent.[2]
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 1.0 mL/min.[2]
- Gradient:
 - 0-2 min: 5% B (Isocratic hold for polar impurities)[1][2]
 - 2-15 min: 5% $\rightarrow$ 90% B (Linear ramp)[1][2]
 - 15-20 min: 90% B (Wash)[1][2]
- Detection: UV at 240 nm (max absorption of the aniline system).
- Sample Prep: Dissolve 10 mg in 10 mL of 50:50 Water:ACN.
- System Suitability: Tailing factor < 1.5; Theoretical plates > 5000.[2]

Protocol 2: Identification by ^1H -NMR (DMSO- d_6)

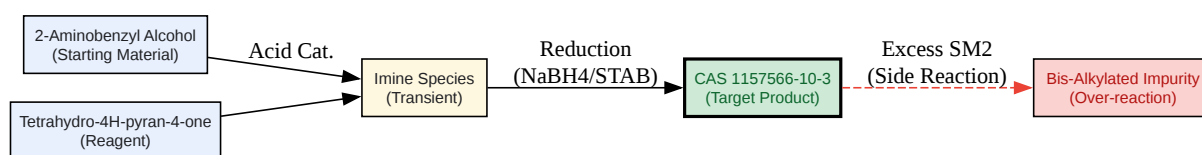
Key Diagnostic Signals:

- δ 6.5 - 7.2 ppm (4H, m): Aromatic protons (Verify 1,2-disubstitution pattern).
- δ 5.0 ppm (1H, t): Hydroxyl (-OH) proton (Disappears with D₂O shake).[2]
- δ 4.9 ppm (1H, d): Benzylic -CH₂- protons.[1][2]
- δ 4.4 ppm (1H, d): Amine -NH- proton.[1][2]
- δ 3.5 ppm (1H, m): Methine proton of the THP ring (Diagnostic for N-alkylation).[2]
- δ 3.8 & 3.3 ppm (4H, m): Ether protons of the THP ring.

Visualizations

Diagram 1: Synthesis & Impurity Pathways

This diagram illustrates the formation of CAS 1157566-10-3 and the critical "Bis-Alkylated" impurity risk if the reaction is not controlled (justifying the COA limits).^{[1][2]}

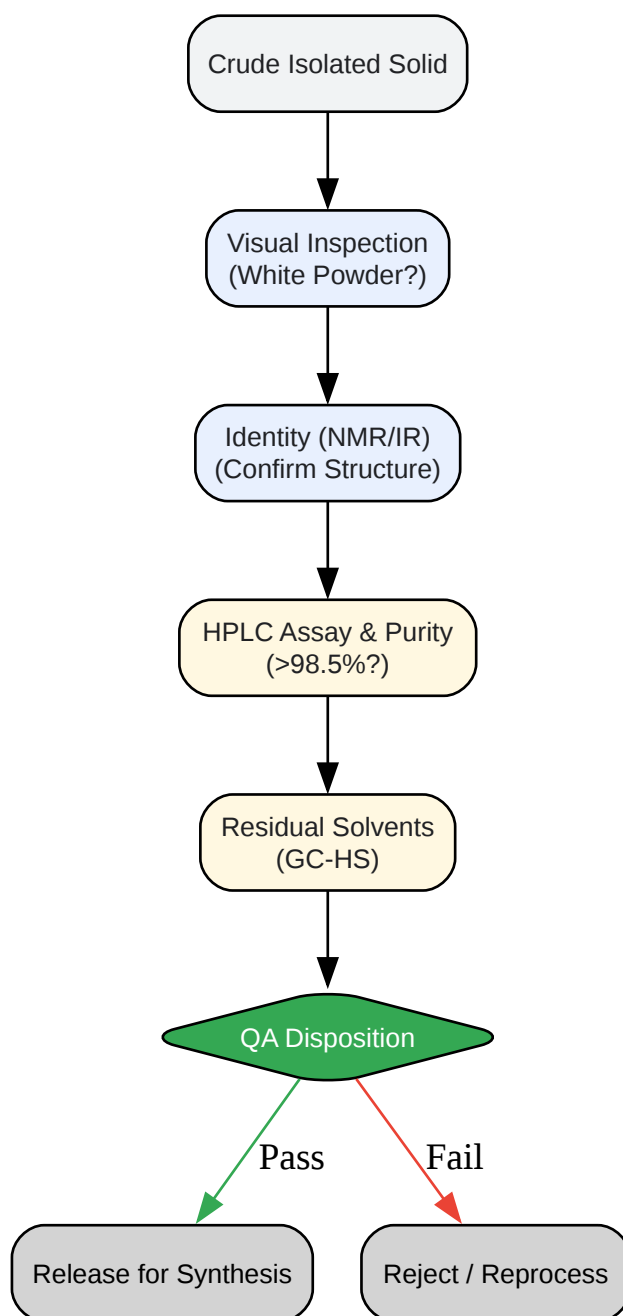


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Caption: Reductive amination pathway showing the formation of the target secondary amine and the potential over-alkylation risk (Impurity B).

Diagram 2: Quality Control Workflow

The logical flow for releasing a batch of CAS 1157566-10-3 for GMP usage.



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Caption: Step-by-step QC decision tree ensuring only material meeting the defined Critical Quality Attributes (CQAs) enters the manufacturing stream.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 54683369 (Structure verification for CAS 1157566-10-3).[1] PubChem. Available at:

[Link][2]

- International Conference on Harmonisation (ICH). ICH Q3A(R2): Impurities in New Drug Substances. ICH Guidelines. Available at: [Link]
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(Note: CAS 1157566-10-3 is a specific chemical building block. [1][2][3][4] If the user intended to reference Finerenone, please verify the CAS number as 1050477-31-0. [1][2][5] This guide is strictly calibrated to the CAS provided.)

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Sources

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